

# In-Depth Technical Guide to 4'-Hydroxyheptanophenone (CAS 14392-72-4)

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## Compound of Interest

Compound Name: **4'-Hydroxyheptanophenone**

Cat. No.: **B084665**

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This technical guide provides comprehensive information on the chemical properties, safety data, synthesis, and biological activity of **4'-Hydroxyheptanophenone** (CAS 14392-72-4).

## Chemical Information and Physical Properties

**4'-Hydroxyheptanophenone**, with the CAS registry number 14392-72-4, is an aromatic ketone. Its structure features a heptanoyl group attached to a phenol ring at the para position. This compound is also known as Hexyl 4-hydroxyphenyl ketone.

Table 1: Physicochemical Properties of **4'-Hydroxyheptanophenone**

Property	Value	Source
CAS Number	14392-72-4	N/A
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O <sub>2</sub>	
Molecular Weight	206.29 g/mol	
Appearance	White to almost white crystalline powder	<a href="#">[1]</a>
Melting Point	92.0 to 95.0 °C	N/A
Boiling Point	220 °C at 15 mmHg	N/A
Purity	≥98.0% (GC)	<a href="#">[2]</a>
IUPAC Name	1-(4-hydroxyphenyl)heptan-1-one	N/A
Synonyms	Hexyl 4-hydroxyphenyl ketone	

## Safety and Handling

**4'-Hydroxyheptanophenone** requires careful handling in a laboratory setting. It is classified as causing skin and serious eye irritation.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H315	Causes skin irritation
H319		Causes serious eye irritation
Precautionary	P264	Wash skin thoroughly after handling
P280		Wear protective gloves/eye protection/face protection
P302 + P352		IF ON SKIN: Wash with plenty of water
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P332 + P313		If skin irritation occurs: Get medical advice/attention
P337 + P313		If eye irritation persists: Get medical advice/attention
P362 + P364		Take off contaminated clothing and wash it before reuse

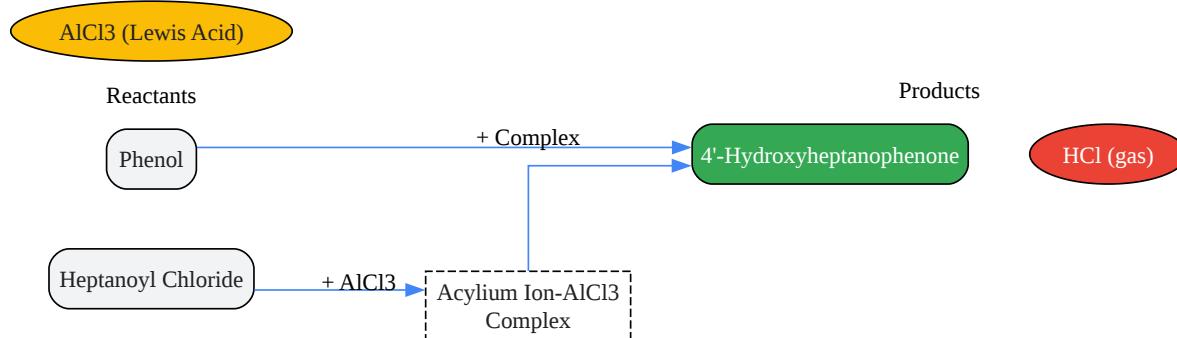
## Experimental Protocols

### Synthesis of 4'-Hydroxyheptanophenone

A common method for the synthesis of 4'-hydroxyphenyl ketones is the Friedel-Crafts acylation of phenol.<sup>[3]</sup> This reaction involves the electrophilic aromatic substitution of the phenol ring with an acyl group. For **4'-Hydroxyheptanophenone**, this would involve the reaction of phenol with heptanoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride ( $\text{AlCl}_3$ ).

General Protocol for Friedel-Crafts Acylation:

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to handle evolved HCl), add anhydrous aluminum chloride and a suitable anhydrous solvent (e.g., dichloromethane or nitrobenzene).
- Acyl Chloride Addition: Cool the mixture in an ice bath and slowly add heptanoyl chloride dropwise from the dropping funnel with continuous stirring.
- Phenol Addition: After the formation of the acylium ion complex, slowly add a solution of phenol in the same solvent.
- Reaction: Allow the reaction mixture to warm to room temperature and then heat under reflux for several hours to ensure complete reaction. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After completion, cool the reaction mixture and pour it into a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Extraction: Separate the organic layer and extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization to yield pure **4'-Hydroxyheptanophenone**.



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Figure 1. Friedel-Crafts acylation workflow for **4'-Hydroxyheptanophenone** synthesis.

## Analytical Methods

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are suitable methods for the analysis of **4'-Hydroxyheptanophenone**.

### General HPLC Method:

- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of acetonitrile and water.
- Detection: UV detection at a wavelength determined by the UV-Vis spectrum of the compound.
- Purpose: To determine the purity of the synthesized compound and to quantify it in various matrices.

### General GC Method:

- Column: A non-polar or medium-polarity capillary column.

- Carrier Gas: Helium or Nitrogen.
- Injector and Detector Temperature: Optimized based on the boiling point of the compound.
- Purpose: To assess purity, especially for volatile impurities.

## Biological Activity and Mechanism of Action

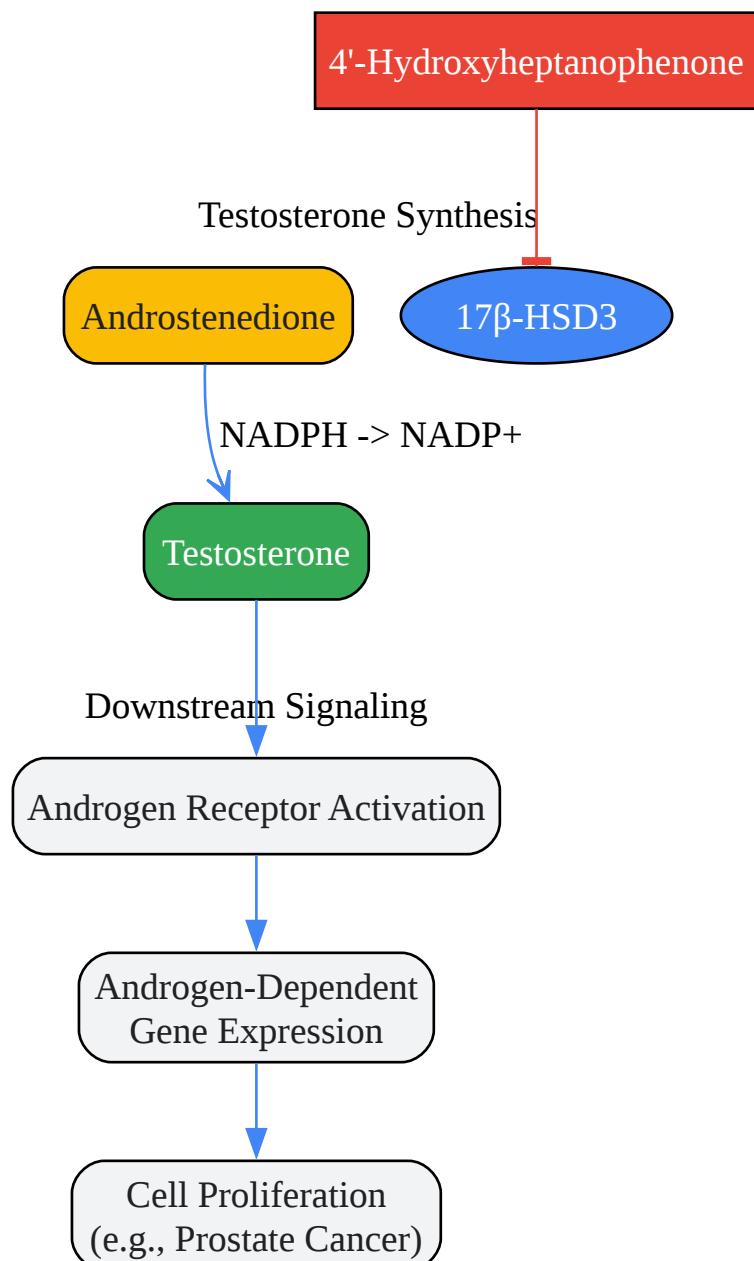
**4'-Hydroxyheptanophenone** has been investigated as a potential inhibitor of 17 $\beta$ -hydroxysteroid dehydrogenase type 3 (17 $\beta$ -HSD3).[\[4\]](#) This enzyme is crucial for the biosynthesis of the potent androgen, testosterone, from its precursor androstenedione, primarily in the testes.[\[5\]](#)[\[6\]](#) The inhibition of 17 $\beta$ -HSD3 is a therapeutic strategy for androgen-dependent conditions such as prostate cancer.[\[4\]](#)

Table 3: Biological Activity of **4'-Hydroxyheptanophenone**

Target	Activity	Application	Source
17 $\beta$ -hydroxysteroid dehydrogenase type 3 (17 $\beta$ -HSD3)	Inhibitor	Potential treatment for androgen-dependent diseases	<a href="#">[4]</a>

## Signaling Pathway

The mechanism of action of **4'-Hydroxyheptanophenone** as a 17 $\beta$ -HSD3 inhibitor involves blocking the final step of testosterone synthesis. This leads to a reduction in the levels of testosterone, which is a key driver of growth in androgen-sensitive tissues.



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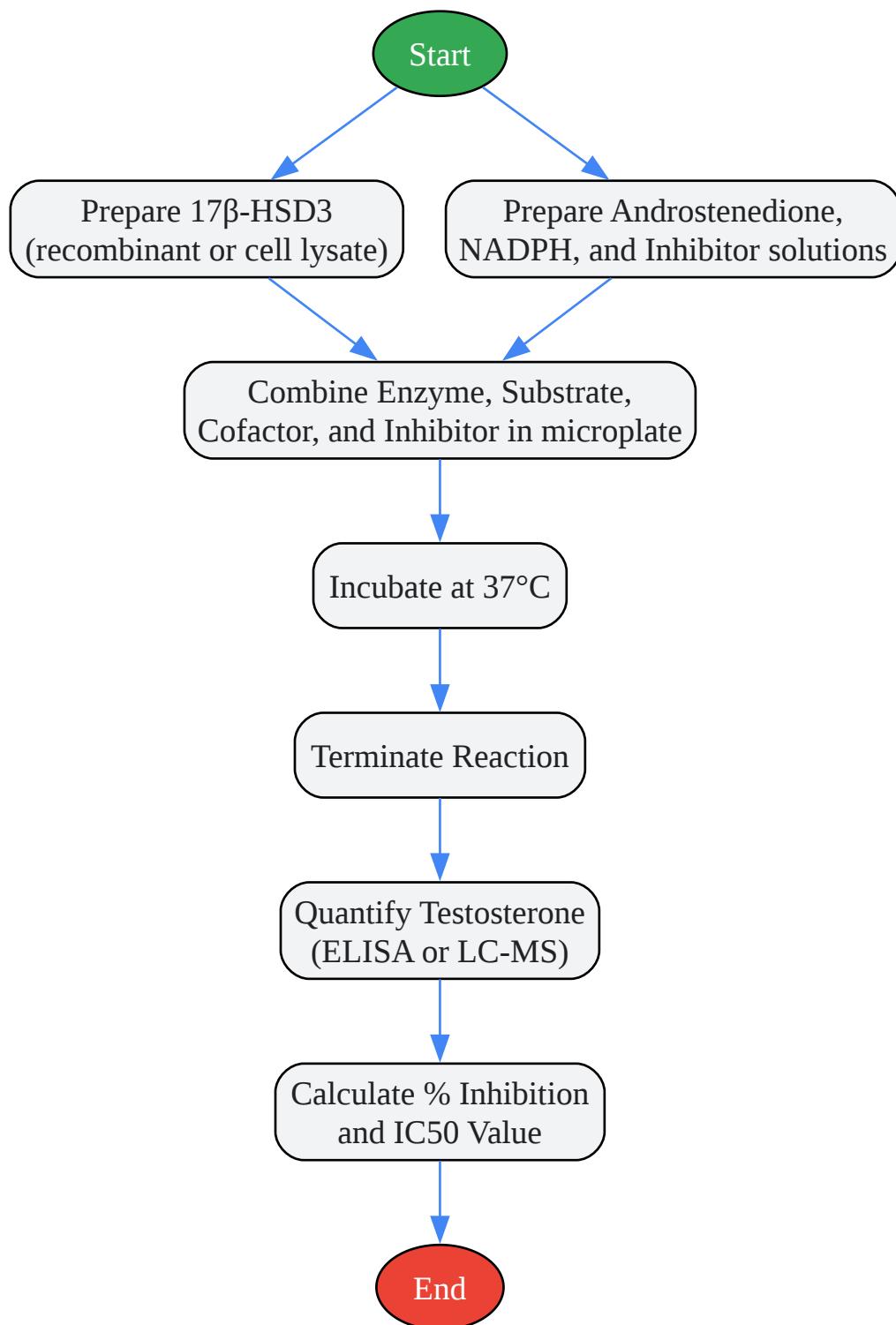
Figure 2. Inhibition of the 17 $\beta$ -HSD3 pathway by 4'-Hydroxyheptanophenone.

## Experimental Protocol for 17 $\beta$ -HSD3 Inhibition Assay

An in vitro assay can be performed to evaluate the inhibitory activity of 4'-Hydroxyheptanophenone on 17 $\beta$ -HSD3. This typically involves using a recombinant form of the enzyme or cell lysates from cells overexpressing the enzyme.

## General Protocol:

- Enzyme Preparation: Use purified recombinant human 17 $\beta$ -HSD3 or prepare lysates from HEK293 cells transiently transfected with a 17 $\beta$ -HSD3 expression vector.
- Reaction Mixture: In a microplate, combine the enzyme preparation, the substrate androstanedione, the cofactor NADPH, and varying concentrations of **4'-Hydroxyheptanophenone** (or vehicle control) in a suitable buffer (e.g., phosphate buffer, pH 7.4).
- Incubation: Incubate the reaction mixture at 37°C for a specified period.
- Reaction Termination: Stop the reaction by adding a quenching solution (e.g., a strong acid or an organic solvent).
- Quantification of Testosterone: Measure the amount of testosterone produced using a validated analytical method, such as an enzyme-linked immunosorbent assay (ELISA) or liquid chromatography-mass spectrometry (LC-MS).
- Data Analysis: Calculate the percentage of inhibition for each concentration of the test compound and determine the IC<sub>50</sub> value (the concentration of inhibitor required to reduce enzyme activity by 50%).



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Figure 3. Experimental workflow for the 17 $\beta$ -HSD3 inhibition assay.

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